

Methylenebis(chlorodimethyl)silane: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Silane,
methylenebis(chlorodimethyl-

Cat. No.: B1596193

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An In-depth Guide to the Properties, Synthesis, and Potential Applications of a Niche Organosilicon Compound

Introduction

Methylenebis(chlorodimethyl)silane, with the IUPAC name chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane, is an organosilicon compound with the chemical formula $C_5H_{14}Cl_2Si_2$.^{[1][2]} This bifunctional silane possesses two chlorodimethylsilyl groups linked by a methylene bridge. Its structure suggests potential utility as a crosslinking agent or a monomer in the synthesis of silicon-containing polymers. As a specialty silane, it is noted to be challenging to synthesize and is primarily available as a lab-scale product.^[3] This technical guide provides a comprehensive overview of its known properties, discusses potential synthetic strategies in the absence of detailed published protocols, and explores its prospective applications based on the reactivity of related compounds.

Chemical and Physical Properties

A summary of the key physical and chemical properties of chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane is presented in Table 1. These properties have been compiled from various chemical databases and provide essential information for handling and characterization.

Property	Value	Source
IUPAC Name	chloro- [[chloro(dimethyl)silyl]methyl]- dimethylsilane	PubChem[1]
Synonyms	Methylenebis(chlorodimethyl)si lane, Bis(chlorodimethylsilyl)methan e, 2,4-Dichloro-2,4-dimethyl- 2,4-disilapentane	PubChem[1], Changfu Chemical[3]
CAS Number	5357-38-0	PubChem[1]
Molecular Formula	C5H14Cl2Si2	PubChem[1]
Molecular Weight	201.24 g/mol	PubChem[1]
Appearance	Colorless to yellowish liquid	Daken Chemical[4]
Purity	98%	Daken Chemical[4]
Storage	Shading, sealed, dry place	Daken Chemical[4]

Synthesis and Reactivity

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane are not readily available in the public domain. The compound is described as being difficult to synthesize.[3] However, a general understanding of organosilicon chemistry allows for the postulation of a potential synthetic route.

A plausible approach would involve the reaction of a di-Grignard reagent derived from dichloromethane with an excess of dichlorodimethylsilane. This reaction would need to be carefully controlled to favor the formation of the desired product over polymerization.

Disclaimer: The following is a generalized, hypothetical procedure and has not been validated. It should be adapted and optimized by trained chemists with appropriate safety precautions.

Generalized Synthetic Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether. A solution of dichloromethane in diethyl ether is added dropwise to initiate the formation of the Grignard reagent.
- **Reaction with Dichlorodimethylsilane:** The freshly prepared di-Grignard reagent is then added slowly to a cooled solution of excess dichlorodimethylsilane in an inert solvent like anhydrous toluene or diethyl ether under a nitrogen atmosphere. The reaction is highly exothermic and requires careful temperature control.
- **Work-up and Purification:** After the reaction is complete, the mixture is filtered to remove magnesium salts. The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation under vacuum to yield chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane.

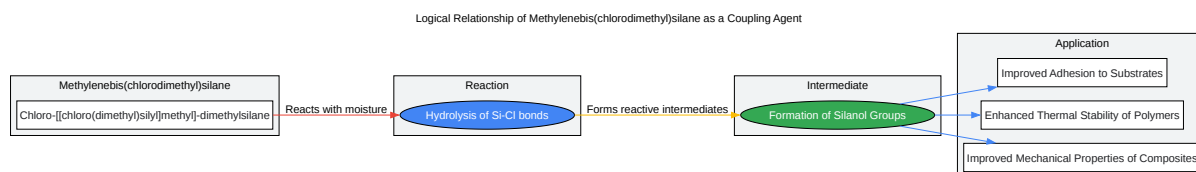
Reactivity

The reactivity of chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane is dictated by the presence of the Si-Cl bonds. These bonds are susceptible to nucleophilic attack, particularly by water, alcohols, and amines, leading to the formation of siloxanes, alkoxysilanes, and aminosilanes, respectively. This high reactivity makes it a candidate for use as a crosslinking agent.[3]

Applications in Materials Science

While specific applications for methylenebis(chlorodimethyl)silane are not extensively documented, its structure as a dipodal, non-functional silane suggests its utility as a coupling agent and adhesion promoter, particularly in the formulation of coatings and sealants.[3] When used in conjunction with conventional silane coupling agents, such dipodal silanes can significantly enhance the bonding performance, thermal stability, and mechanical properties of various polymers and composites.[3]

The general mechanism of action for such applications is depicted in the logical relationship diagram below.



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Caption: Potential application workflow of methylenebis(chlorodimethyl)silane.

Relevance to Drug Development and Signaling Pathways

Currently, there is no publicly available scientific literature that describes a direct role for chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane in any biological signaling pathways or its specific application in drug development. While organosilicon compounds are an area of interest in medicinal chemistry, the research on this particular molecule in a biological context appears to be non-existent. The high reactivity of the Si-Cl bonds with water would likely lead to rapid hydrolysis under physiological conditions, making its application as a stable therapeutic agent challenging without significant modification.

Conclusion

Chloro-[[chloro(dimethyl)silyl]methyl]-dimethylsilane is a specialty organosilicon compound with potential applications in materials science as a coupling agent and adhesion promoter. Its synthesis is considered difficult, and detailed experimental protocols are not readily available. The compound's high reactivity, stemming from its Si-Cl bonds, is a key feature for its potential utility. At present, there is no evidence to suggest its involvement in biological signaling

pathways or its direct use in drug development. Further research is required to fully elucidate the synthesis, properties, and applications of this niche chemical.

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